

Application Notes and Protocols for Cycloxydim in Small Plot Field Trials

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Compound of Interest

Compound Name: Cycloxydim

Cat. No.: B1459944

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These comprehensive application notes and protocols provide detailed guidance on the spray application parameters for the herbicide **Cycloxydim** in small plot field trials. The information is compiled from various field studies and product guidelines to ensure accurate and effective trial execution.

Cycloxydim Overview

Cycloxydim is a selective, post-emergence herbicide used for the control of annual and perennial grass weeds in a variety of broadleaf crops.[1] As a member of the cyclohexanedione family, it functions as an acetyl-CoA carboxylase (ACCase) inhibitor, disrupting fatty acid synthesis in susceptible grass species.[1]

Experimental Design for Small Plot Field Trials

Effective small plot trials are foundational to accurate efficacy and crop safety evaluations. Key design parameters include:

- **Plot Size:** A minimum of 10 square meters is generally recommended for herbicide trials.[2] However, plot dimensions can vary, with examples from field studies including 2 x 10 meters, 2.5 x 20 meters, and plots consisting of multiple rows (e.g., five 8-meter rows with 75 cm spacing).[3]

- Replication: To ensure statistical validity, treatments should be replicated at least four times. [2] For areas with anticipated uneven pest pressure, 5 to 6 replicates may be beneficial.[4]
- Trial Layout: A randomized complete block design is a standard approach for laying out plots to minimize the impact of field variability.[3] It is crucial to select a uniform trial area and avoid edge effects from field boundaries or other potential sources of variability.[5]

Spray Application Parameters

The following tables summarize key spray application parameters for **Cycloxydim** and related ACCase inhibiting herbicides, providing a range of values to guide trial setup.

Table 1: General Application Parameters

Parameter	Recommended Value/Range	Source(s)
Application Timing	Post-emergence, when grass weeds are actively growing.	[1]
Plot Size	10 m ² (minimum); 20 m ² to 50 m ² (examples)	[2]
Replicates	4 (minimum); 5-6 for uneven pressure	[2][4]
Experimental Design	Randomized Complete Block	[3]

Table 2: Sprayer and Nozzle Specifications

Parameter	Recommended Specification	Source(s)
Sprayer Type	CO2-pressurized backpack or small boom sprayers are common for small plot trials. An example from a Cycloxydim trial used an AZO propane gas powered sprayer.	[4]
Nozzle Type	Flat fan nozzles are frequently recommended and have been used in Cycloxydim trials. Air induction (AI) nozzles can be used to reduce drift.	
Spray Pressure	20-60 PSI (138-414 kPa) is a general range for herbicide applications.	[6]
Boom Height	Typically 40-50 cm above the target canopy to ensure proper spray pattern overlap.	[7]
Travel Speed	Dependent on desired application volume and nozzle flow rate; must be kept constant.	[6]

Table 3: Application Volume and Adjuvants

Parameter	Recommended Rate	Source(s)
Application Rate (Cycloxydim)	75-300 g a.i./ha (example from a maize trial).	[3]
Water Volume	80 - 138 L/ha (example from a Cycloxydim trial). A general range can be 50-400 L/ha depending on the target and conditions.	
Adjuvant Type	Crop Oil Concentrate (COC) or Methylated Seed Oil (MSO) are recommended for ACCase inhibitors like Cycloxydim to enhance efficacy.	[8]
Adjuvant Rate (COC)	1.0% v/v	[8]
Adjuvant Rate (MSO)	0.5% - 1.0% v/v	[8]

Experimental Protocols

Sprayer Calibration Protocol

Accurate sprayer calibration is critical for reliable trial results.[4][6]

Objective: To ensure the sprayer delivers the intended volume of spray solution per unit area.

Materials:

- Sprayer to be used in the trial
- Measuring tape
- Stopwatch
- Graduated measuring cylinder
- Water

Procedure:

- **Select Parameters:** Determine the desired travel speed, spray pressure, and nozzle type for the trial.
- **Measure Nozzle Flow Rate:**
 - Fill the sprayer tank with clean water.
 - Set the pressure to the desired level.
 - Collect the output from each nozzle for a set period (e.g., 30 or 60 seconds).
 - Measure the collected volume for each nozzle. The output of each nozzle should be within 5-10% of the average. Replace any nozzles that are outside this range.
- **Determine Travel Speed:**
 - Mark out a known distance in the trial area (e.g., 50 meters).
 - Time how long it takes to walk or drive this distance at the intended application speed.
 - Calculate the speed in meters per second or kilometers per hour.
- **Calculate Application Volume:**
 - Use the following formula to calculate the application volume in Liters per hectare (L/ha):
 - $\text{Volume (L/ha)} = (\text{Nozzle flow rate (L/min)} * 600) / (\text{Nozzle spacing (m)} * \text{Speed (km/h)})$
- **Adjust as Needed:** If the calculated volume is not within the desired range, adjust the travel speed or spray pressure and recalibrate. Major changes in volume may require changing nozzles.

Herbicide Application Protocol

Objective: To apply **Cycloxydim** treatments uniformly and accurately to the designated plots.

Materials:

- Calibrated sprayer
- **Cycloxydim** formulation
- Recommended adjuvant
- Personal Protective Equipment (PPE) as per product label
- Plot map and markers

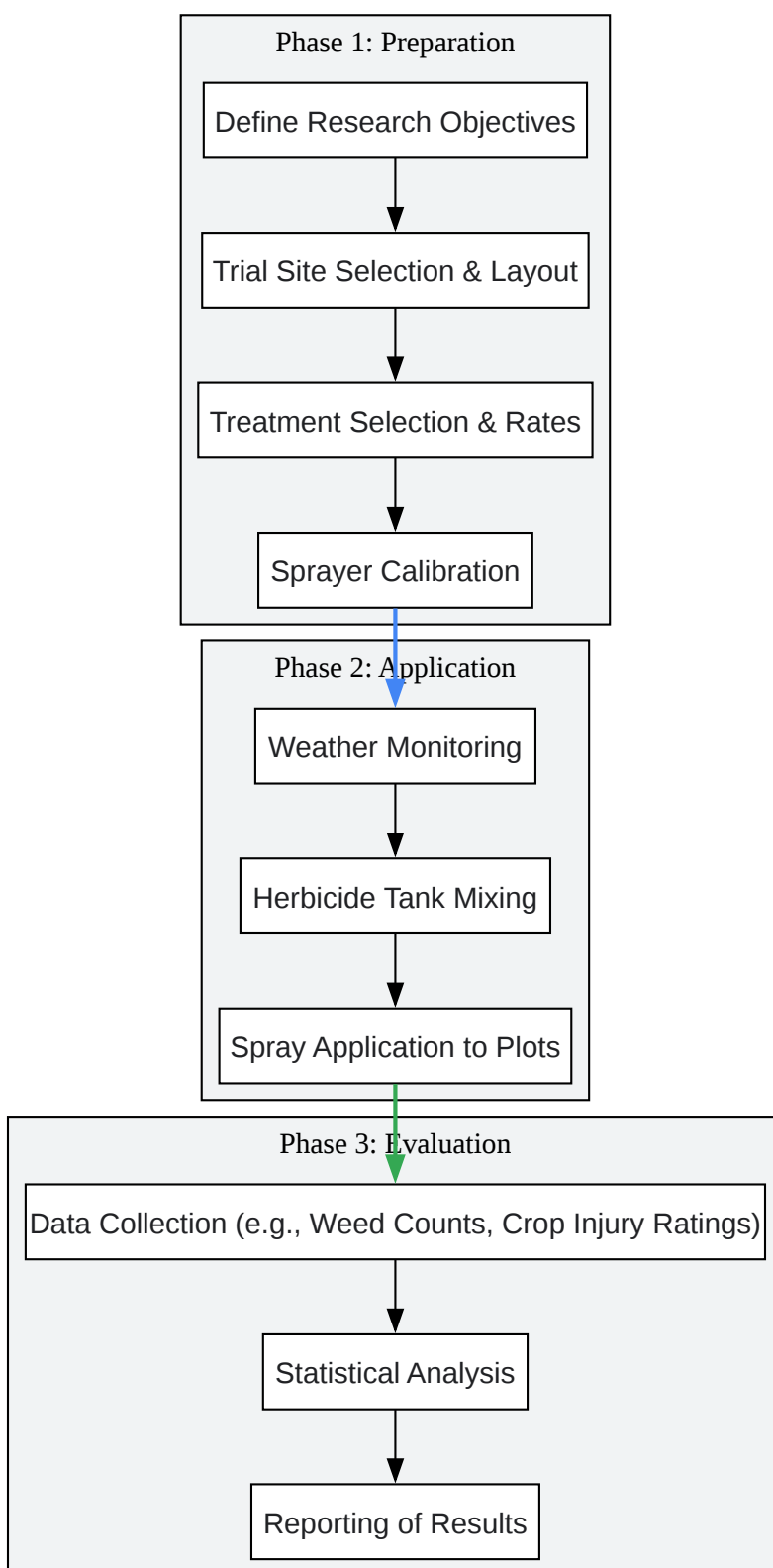
Procedure:

- Trial Site Preparation: Ensure plots are clearly marked and the trial layout corresponds to the experimental design.[\[4\]](#)
- Weather Monitoring: Record environmental conditions (temperature, humidity, wind speed, and direction) before and during application. Avoid spraying in conditions that could lead to drift or reduced efficacy.[\[9\]](#)
- Tank Mixing:
 - Fill the sprayer tank to half full with clean water.
 - Add the required amount of **Cycloxydim** to the tank.
 - Add the recommended adjuvant.
 - Fill the tank to the final volume with water.
 - Agitate the mixture thoroughly.
- Application:
 - Begin spraying just outside the plot to ensure the boom is fully primed and operating at the correct pressure when entering the plot.
 - Maintain a constant travel speed and boom height throughout the application.
 - Ensure complete and uniform coverage of the target weeds within the plot.

- Turn off the sprayer immediately after exiting the plot.
- Decontamination: Thoroughly clean the sprayer with a suitable cleaning agent after application to prevent cross-contamination of subsequent trials.

Visualizations

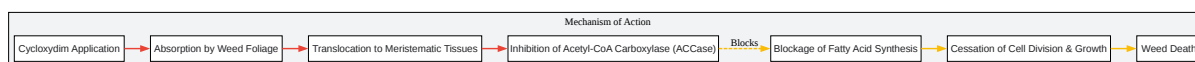
Experimental Workflow for Small Plot Herbicide Trial



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Caption: Workflow for a small plot herbicide efficacy trial.

Signaling Pathway of ACCase Inhibition by Cycloxydim



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